Comprehensive Safety & Handling Guide: (R)-N-Isopropylpyrrolidin-3-amine

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Compound of Interest

Compound Name:	*(R)-N-Isopropylpyrrolidin-3-amine*
CAS No.:	*854140-09-3*
Cat. No.:	*B11922556*

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Document Control: Technical Whitepaper | Version: 1.0 Target Audience: Medicinal Chemists, Process Safety Engineers, and HSE Officers.[1]

Executive Summary & Chemical Identity

(R)-N-Isopropylpyrrolidin-3-amine is a high-value chiral diamine scaffold frequently employed in the synthesis of GPCR ligands and kinase inhibitors.[1] Its dual-amine structure—containing both a cyclic secondary amine (pyrrolidine ring) and an exocyclic secondary amine—imparts unique reactivity but also significant safety challenges.[1]

Unlike simple mono-amines, this compound possesses two nucleophilic centers, increasing its basicity and potential for rapid exothermic reactions with electrophiles, acids, and atmospheric carbon dioxide.[1]

Chemical Identification Table

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Parameter	Detail
Chemical Name	(R)-N-Isopropylpyrrolidin-3-amine
CAS Number	854140-09-3
Molecular Formula	$C_7H_{16}N_2$
Molecular Weight	128.22 g/mol
Structure Description	Pyrrolidine ring with an isopropylamino substituent at the chiral (R)-3 position.[1][2][3][4][5][6][7][8][9]
Physical State	Colorless to pale yellow liquid (at room temperature).[1]

Hazard Identification & Mechanistic Toxicology

Core Directive: Treat this substance as a Corrosive Flammable Liquid. Due to the scarcity of specific toxicological data for this exact isomer, safety protocols must be derived from the "Read-Across" principle using structural analogues like 3-aminopyrrolidine and N-isopropylpyrrolidine.[1]

GHS Classification (Derived)

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage.[1]
Serious Eye Damage	1	H318: Causes serious eye damage.[9][10][11]
Flammable Liquids	3	H226: Flammable liquid and vapor.
Acute Toxicity (Oral)	4	H302: Harmful if swallowed.[11][12]

Mechanistic Insight: Why is it Corrosive?

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The corrosivity of **(R)-N-Isopropylpyrrolidin-3-amine** is driven by its high pKa (estimated ~10-11).[1] Upon contact with biological tissue:

- Saponification: The unprotonated amines initiate rapid alkaline hydrolysis of fatty acids in cell membranes.
- Liquefaction Necrosis: Unlike acid burns which form a protective eschar (coagulation necrosis), amine burns liquefy tissue, allowing the chemical to penetrate deeper into the dermis and subcutaneous layers.[1]
- Exothermic Reaction: Neutralization by tissue water generates heat, compounding the chemical burn with a thermal injury.

Physical-Chemical Properties & Engineering Controls

Understanding the physical properties is essential for designing effective containment strategies.[1]

Property	Value (Predicted/Analogue)	Operational Implication
Boiling Point	~160–170 °C	High boiling point suggests low volatility relative to solvents, but vapors are still hazardous.[1]
Flash Point	< 60 °C (Est.)[1][7]	Flammable. Ground all equipment. Use non-sparking tools.
Density	~0.88 g/cm³	Lighter than water; will float if spilled into aqueous waste.
pKa	~10.5 (Base)	Incompatible with acids, acid chlorides, and anhydrides.[1]
Air Sensitivity	High	Absorbs CO_2 from air to form solid carbamates (crusting).

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Engineering Controls[2]

- Primary Containment: All handling must occur within a certified chemical fume hood operating at a face velocity of 80–100 fpm.
- Inert Atmosphere: Due to hygroscopicity and CO_2 sensitivity, store and dispense under Nitrogen or Argon.
- Ventilation: Lab HVAC must provide >10 air changes per hour.

Risk Management & Experimental Protocols

Protocol A: Safe Handling & Dispensing

- Pre-Check: Verify the integrity of the septum. If the liquid appears cloudy or has a solid crust, it has likely degraded via carbamate formation.
- Transfer: Use a gas-tight syringe or cannula transfer technique to avoid atmospheric exposure.
- Quenching: Never add water directly to the neat amine. Dilute the amine in an inert solvent (e.g., DCM, Toluene) before quenching with dilute acid to manage the exotherm.[1]

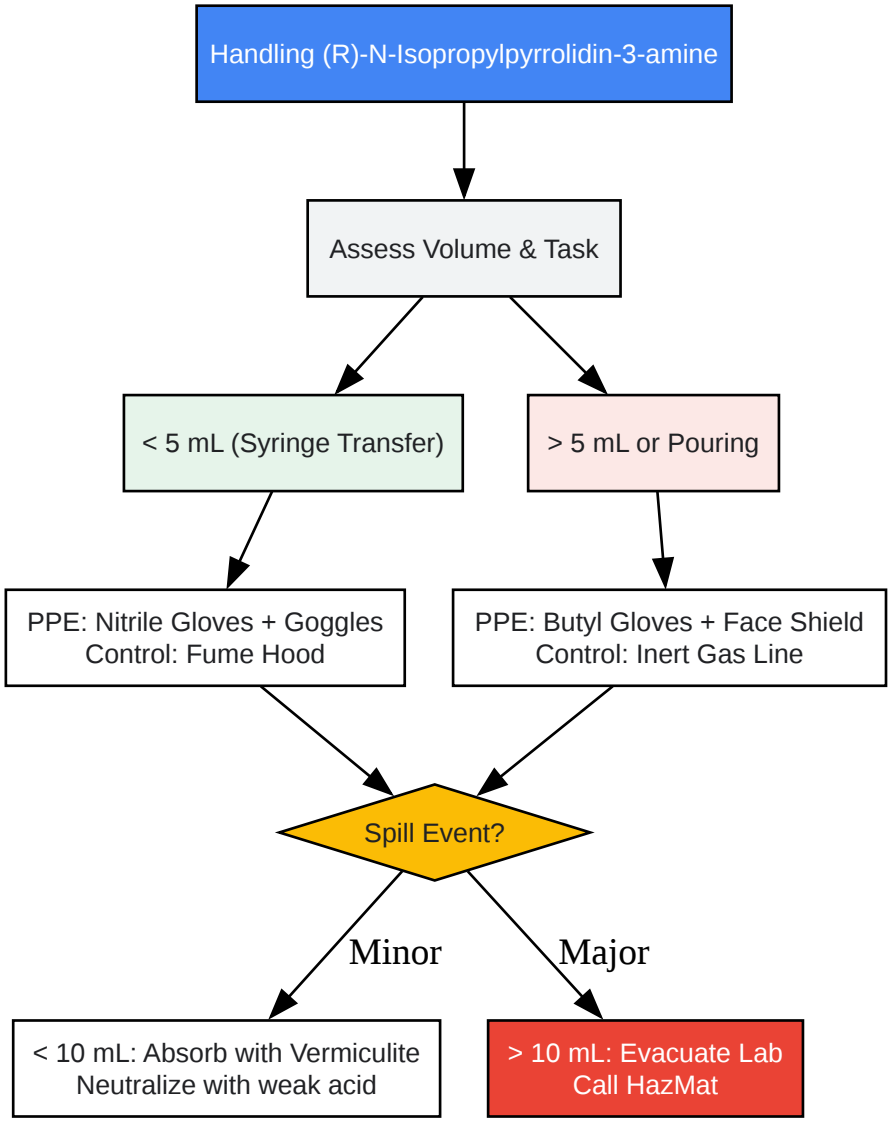
Protocol B: PPE Selection Matrix

- Gloves (Splash Protection): Nitrile (0.11 mm).[1] Note: Immediate removal required upon splash.
- Gloves (Immersion/High Risk): Laminate film (Silver Shield/4H) or heavy-gauge Butyl Rubber.[1] Do not rely on standard Latex or thin Nitrile for prolonged contact.
- Eye Protection: Chemical Splash Goggles + Face Shield. Standard safety glasses are insufficient for corrosive liquids.

Visualization: Safety Decision Workflow

The following diagram outlines the decision logic for handling spills versus standard usage.

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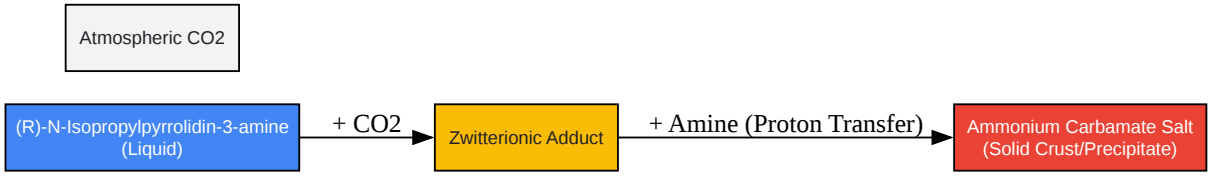
Caption: Decision matrix for PPE selection and emergency response based on operational scale.

Storage, Stability & Degradation

This compound is thermodynamically unstable in air. The primary degradation pathway is the reaction of the amine with atmospheric CO_2.

Visualization: Degradation Mechanism

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Caption: Mechanism of air-induced degradation leading to solid carbamate formation.[1]

Storage Protocol:

- Temperature: Store at 2–8 °C (Refrigerated).
- Atmosphere: Argon blanket is preferred over Nitrogen (Argon is heavier than air).
- Container: Amber glass with a PTFE-lined septum cap.

Emergency Response & First Aid

Critical Warning: Time is the most critical factor in amine burns.

- Eye Contact:
  - Action: Immediately flush with water for at least 30 minutes.
  - Why? Amines penetrate the cornea rapidly. A 15-minute flush (standard for acids) is often insufficient to remove the alkaline reservoir in the tissue.[1]
  - Follow-up: Consult an ophthalmologist immediately.
- Skin Contact:
  - Action: Drench with water while removing contaminated clothing.[10][13][12] Do not attempt to neutralize with vinegar/acid on the skin (exothermic reaction risk).[1]
  - Treatment: Apply a polyethylene glycol (PEG 400) wash if available, as amines are more soluble in organic-aqueous mixtures than pure water.[1]

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- Inhalation:
  - Action: Move to fresh air. Observe for delayed pulmonary edema (fluid in lungs), which can occur up to 24 hours after exposure.[1]

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